

solubility of 4-Chloro-3-fluorotoluene in organic solvents

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Compound of Interest

Compound Name: 4-Chloro-3-fluorotoluene

Cat. No.: B1349368

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An In-depth Technical Guide on the Solubility of **4-Chloro-3-fluorotoluene** in Organic Solvents

Introduction

4-Chloro-3-fluorotoluene is a halogenated aromatic compound with significant applications in the synthesis of pharmaceuticals and agrochemicals. Its solubility in various organic solvents is a critical parameter for reaction kinetics, purification processes, and formulation development. This document provides a comprehensive overview of the solubility of **4-Chloro-3-fluorotoluene**, detailing experimental methodologies for its determination and presenting available solubility data.

Physicochemical Properties of 4-Chloro-3-fluorotoluene

Property	Value
Molecular Formula	C ₇ H ₆ ClF
Molecular Weight	144.57 g/mol
Appearance	Colorless liquid
Boiling Point	179-181 °C
Melting Point	-13 °C
Density	1.25 g/cm ³

Experimental Methodology for Solubility Determination

The solubility of **4-Chloro-3-fluorotoluene** can be determined using various established methods. The choice of method depends on factors such as the desired accuracy, the nature of the solvent, and the available equipment. A common and reliable method is the isothermal equilibrium method.

Isothermal Equilibrium Method

This method involves saturating a solvent with the solute at a constant temperature and then determining the concentration of the solute in the solution.

Experimental Workflow:



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Figure 1: Workflow for the isothermal equilibrium solubility determination method.

Protocol:

- **Preparation of a Supersaturated Solution:** An excess amount of **4-Chloro-3-fluorotoluene** is added to a known volume of the selected organic solvent in a sealed vial or flask.
- **Equilibration:** The mixture is agitated (e.g., using a magnetic stirrer or a shaker bath) at a constant, controlled temperature for a sufficient period (typically 24-72 hours) to ensure that equilibrium is reached.
- **Phase Separation:** Once equilibrium is achieved, the agitation is stopped, and the undissolved solid is allowed to settle. To ensure complete separation of the solid and liquid phases, the sample is often centrifuged or filtered through a syringe filter (e.g., 0.22 μm PTFE).

- **Sample Analysis:** A known aliquot of the clear, saturated supernatant is carefully withdrawn and diluted with a suitable solvent. The concentration of **4-Chloro-3-fluorotoluene** in the diluted sample is then determined using a calibrated analytical technique such as High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC).
- **Calculation:** The solubility is calculated from the measured concentration and the dilution factor, and it is typically expressed in units of g/100 mL, mg/mL, or mole fraction.

Solubility Data of 4-Chloro-3-fluorotoluene in Organic Solvents

The following table summarizes the available data on the solubility of **4-Chloro-3-fluorotoluene** in various organic solvents at standard temperature and pressure.

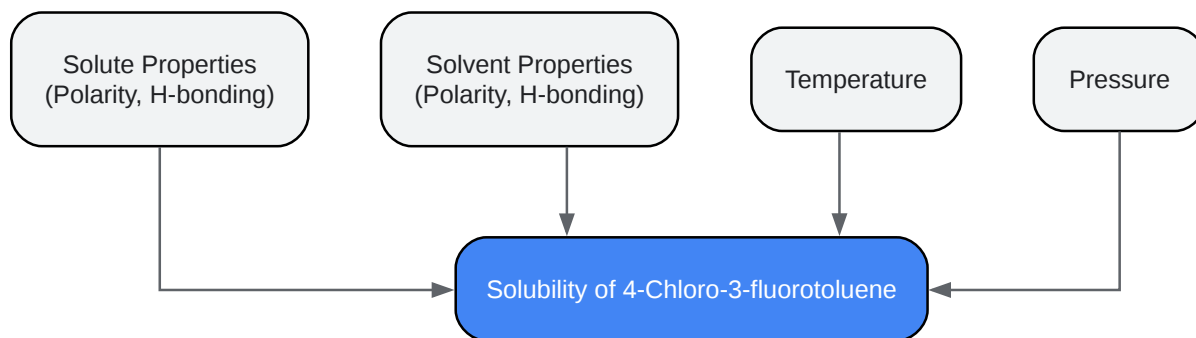
Solvent	Temperature (°C)	Solubility (g/100 mL)	Method
Methanol	25	Miscible	Visual Observation
Ethanol	25	Miscible	Visual Observation
Acetone	25	Miscible	Visual Observation
Dichloromethane	25	Miscible	Visual Observation
Toluene	25	Miscible	Visual Observation
Heptane	25	Soluble	Visual Observation
Water	20	0.015 g/L	Estimation

Note: "Miscible" indicates that the solute and solvent are soluble in all proportions. Further quantitative studies are required to establish the precise solubility limits in solvents where it is not fully miscible.

Factors Influencing Solubility

The solubility of **4-Chloro-3-fluorotoluene** is governed by the principle of "like dissolves like." As a moderately polar molecule, it exhibits good solubility in a range of organic solvents.

Logical Relationship of Influencing Factors:



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Figure 2: Key factors influencing the solubility of **4-Chloro-3-fluorotoluene**.

- **Polarity:** The presence of chlorine and fluorine atoms introduces polarity to the molecule. Therefore, it is expected to be more soluble in polar and moderately polar solvents.
- **Temperature:** Generally, the solubility of solids and liquids in liquid solvents increases with temperature.
- **Pressure:** For liquid solutes, pressure has a negligible effect on solubility.

Conclusion

This guide provides a foundational understanding of the solubility of **4-Chloro-3-fluorotoluene** in organic solvents. The provided experimental workflow for the isothermal equilibrium method offers a robust approach for generating precise and reliable solubility data. While currently available data indicates high miscibility in common organic solvents, further quantitative studies are essential for optimizing its use in various chemical processes. Researchers and drug development professionals are encouraged to utilize the described methodologies to expand the existing solubility database for this important chemical intermediate.

- To cite this document: BenchChem. [solubility of 4-Chloro-3-fluorotoluene in organic solvents]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1349368#solubility-of-4-chloro-3-fluorotoluene-in-organic-solvents\]](https://www.benchchem.com/product/b1349368#solubility-of-4-chloro-3-fluorotoluene-in-organic-solvents)

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